



# Revolutionizing Drug Discovery: Utilizing the TAZ-TEAD AlphaLISA Assay with Aurintricarboxylic Acid

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Compound of Interest		
Compound Name:	Aurin	
Cat. No.:	B147695	Get Quote

**Application Note & Protocol** 

Audience: Researchers, scientists, and drug development professionals.

## **Abstract**

The interaction between the transcriptional coactivator TAZ and the transcription factor TEAD is a critical node in the Hippo signaling pathway, which is frequently dysregulated in various cancers.[1][2][3] This aberrant signaling promotes cell proliferation and survival, making the TAZ-TEAD interaction an attractive target for therapeutic intervention.[1][2] This document provides a detailed protocol for utilizing the TAZ-TEAD AlphaLISA® (Amplified Luminescent Proximity Homogeneous Assay) platform for the identification and characterization of small molecule inhibitors, featuring **Aurin**tricarboxylic acid (ATA) as a model compound.[1][4] ATA has been identified as a potent disruptor of the TAZ-TEAD complex through a high-throughput screen using this assay.[1][5][6]

## Introduction

The Hippo signaling pathway is a key regulator of organ size and tissue homeostasis.[2][7] Its downstream effectors, YAP and TAZ, are transcriptional co-activators that, when activated, translocate to the nucleus and bind to TEAD transcription factors to drive the expression of genes involved in cell proliferation and apoptosis inhibition.[8][9] In many cancers, the Hippo







pathway is inactivated, leading to the constitutive activation of YAP/TAZ-TEAD-mediated transcription.[1][2] Therefore, inhibiting the protein-protein interaction between TAZ and TEAD presents a promising strategy for cancer therapy.[1][6]

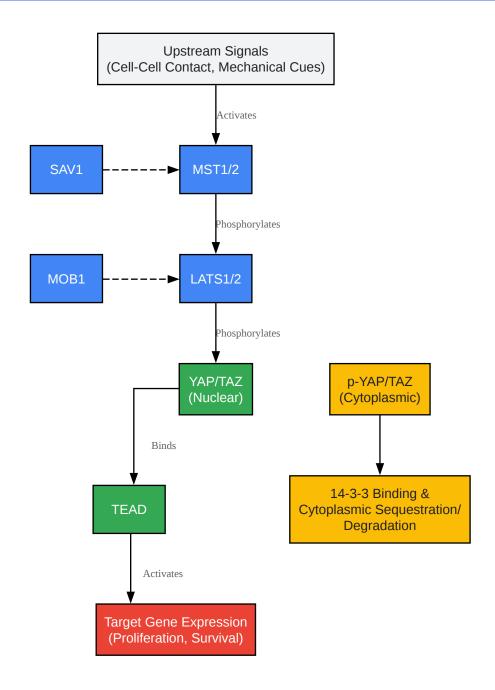
The AlphaLISA technology offers a sensitive, bead-based, no-wash immunoassay platform for studying biomolecular interactions.[10][11][12] The assay relies on the proximity of Donor and Acceptor beads.[13][14] When a biological interaction brings the beads close together, a cascade of chemical reactions is initiated upon laser excitation of the Donor bead, resulting in a luminescent signal from the Acceptor bead.[10][11][14] This platform is highly amenable to high-throughput screening (HTS) for the discovery of novel inhibitors.

**Aurin**tricarboxylic acid (ATA) is a polymeric aromatic compound known to inhibit protein-nucleic acid interactions.[15][16][17] Recent studies have demonstrated its efficacy in disrupting the TAZ-TEAD protein-protein interaction, highlighting its potential as a lead compound for drug development.[1][4] ATA was shown to bind to the TEAD surface at interface 3, thereby acting as a canonical disruptor of the TAZ-TEAD complex.[1][4]

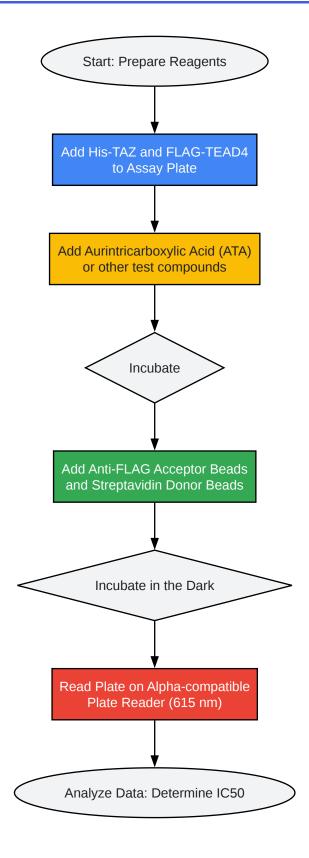
# **Signaling Pathway and Assay Principle**

To understand the context of the TAZ-TEAD interaction, a simplified diagram of the Hippo signaling pathway is presented below.









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